

2-Amino-5-iodobenzotrifluoride molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-5-iodobenzotrifluoride

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In-Depth Technical Guide: 2-Amino-5-iodobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the chemical properties of **2-Amino-5-iodobenzotrifluoride**, a compound of interest in various research and development applications. The following data has been compiled to assist in laboratory and developmental work.

Core Chemical Data

The fundamental molecular properties of **2-Amino-5-iodobenzotrifluoride** are summarized in the table below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis planning.

Property	Value	Citations
Molecular Formula	C7H5F3IN	[1]
Molecular Weight	287.02 g/mol	[1][2]

This document focuses on the molecular weight and formula of **2-Amino-5-iodobenzotrifluoride**. As this is a request for fundamental chemical properties, detailed

experimental protocols, signaling pathways, and logical relationship diagrams are not applicable to this specific topic.

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References

- 1. 2-AMINO-5-IODOBENZOTRIFLUORIDE CAS#: 97760-97-9 [m.chemicalbook.com]
- 2. 2-Iodo-5-(trifluoromethyl)aniline | C₇H₅F₃IN | CID 13571938 - PubChem [pubchem.ncbi.nlm.nih.gov]
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